Technical Whitepaper: Structural Dynamics and Bioanalytical Utility of Propofol-d17 -D-Glucuronide

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Compound of Interest

Compound Name: *Propofol-d17 β-D-Glucuronide*

Cat. No.: *B1152142*

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Executive Summary

This technical guide characterizes Propofol-d17

-D-Glucuronide (CAS: 1683581-05-6), a stable isotope-labeled metabolite critical for the precise quantification of propofol anesthesia and toxicology. While propofol (2,6-diisopropylphenol) is rapidly cleared from the systemic circulation, its Phase II metabolite, propofol glucuronide (PG), serves as the primary long-term marker in urine and plasma.

The "d17" isotopolog represents a fully deuterated aglycone moiety, offering a mass shift of +17 Da. This significant shift eliminates isotopic cross-talk (spectral overlap) often seen with lower-mass internal standards (e.g., d6 or 13C), ensuring high-fidelity data for LC-MS/MS assays in forensic and clinical pharmacokinetics.

Chemical Architecture & Properties[2][3]

Structural Identity

Propofol-d17

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-D-Glucuronide is an ether glucuronide formed by the conjugation of fully deuterated propofol with glucuronic acid.

- Chemical Name: 2,6-di(propan-2-yl-d7)phenyl-3,4,5-d3

  -D-glucopyranosiduronic acid

- Molecular Formula:

  [1][2][3]

- Molecular Weight: ~371.50 g/mol (compared to ~354.17 g/mol for the unlabeled analog)[2]

- Isotopic Pattern:

  - Aglycone (Propofol moiety): Per-deuterated. The two isopropyl groups account for 14 deuteriums (

    ), and the aromatic ring accounts for 3 deuteriums.

  - Glycone (Glucuronic acid moiety): Unlabeled (

).

Physicochemical Stability

Unlike acyl glucuronides, which are prone to intramolecular rearrangement and hydrolysis, propofol glucuronide is an ether (phenolic) glucuronide. This confers high stability in biological matrices, allowing for robust storage at -20°C without significant degradation back to the parent drug.

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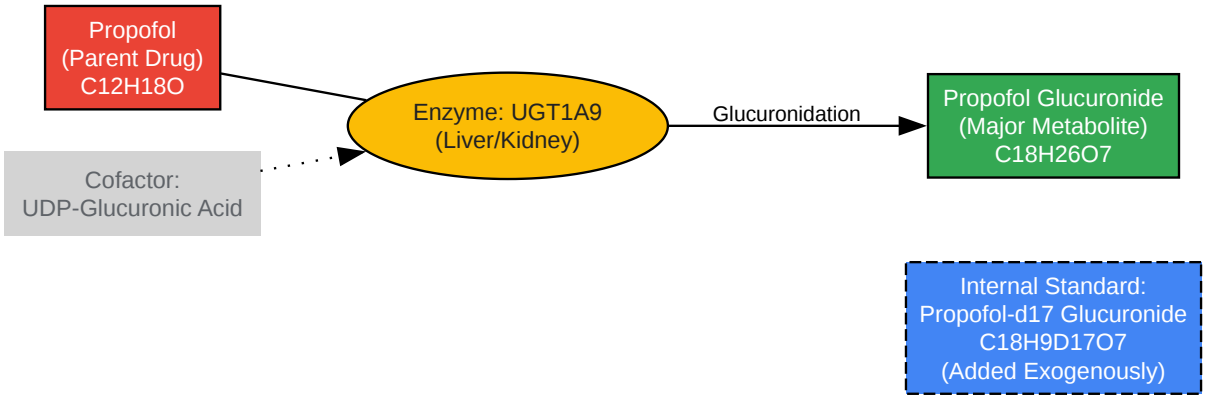
Property	Specification
Solubility	Soluble in Methanol, DMSO, Water (>10 mg/mL)
pKa	~2.9 (Carboxylic acid on glucuronide)
LogP	Lower than parent propofol (due to polar sugar moiety)
Storage	-20°C (Solid), -80°C (Solution in MeOH)

Metabolic Context: The UGT1A9 Pathway[5][6][7]

Propofol is metabolized primarily in the liver and kidney. The direct conjugation of propofol to glucuronic acid is catalyzed almost exclusively by UDP-glucuronosyltransferase 1A9 (UGT1A9).[4][5]

Pathway Visualization

The following diagram illustrates the metabolic conversion and the structural relationship between the parent drug and the d17 internal standard.



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Figure 1: Metabolic pathway of Propofol via UGT1A9 and the structural positioning of the d17 Internal Standard.

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Bioanalytical Methodology (LC-MS/MS)[8][9]

The quantification of Propofol-d17

-D-Glucuronide requires Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Unlike the parent propofol, which ionizes poorly in ESI, the glucuronide conjugate ionizes efficiently in Negative Electrospray Ionization (ESI-) mode due to the carboxylic acid moiety.

Mass Spectrometry Parameters

The "d17" label provides a +17 Da mass shift. The transition choice is critical: researchers can monitor either the loss of the glucuronic acid moiety (neutral loss 176) or the specific fragmentation of the glucuronide ring.

Analyte	Precursor Ion	Product Ion	Collision Energy (eV)	Type
Propofol Glucuronide	353.2	175.1 (Glucuronate)	-25	Quantifier
Propofol Glucuronide	353.2	113.0 (Ring Frag)	-35	Qualifier
Propofol-d17 Glucuronide	370.3	175.1 (Glucuronate)	-25	IS Quantifier
Propofol-d17 Glucuronide	370.3	192.2 (Aglycone-d17)	-30	IS Qualifier

Note: The transition 370

175 monitors the unlabeled glucuronic acid fragment, which is common to both analytes but separated by the precursor mass. The transition 370

192 monitors the deuterated aglycone.

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Shim-pack XR-ODS or Waters BEH C18), 2.1 x 50 mm, 1.7 µm.

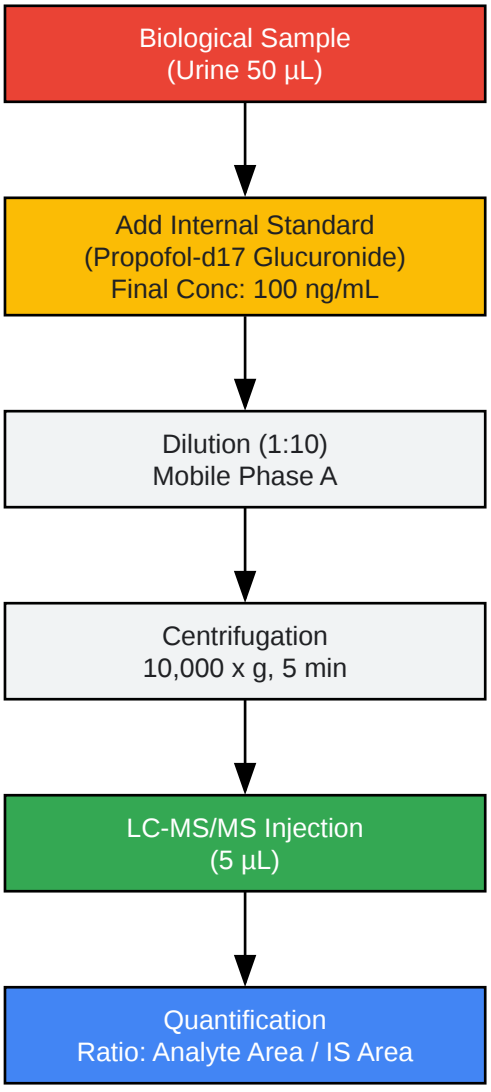
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- Mobile Phase A: 0.1% Acetic Acid or 10mM Ammonium Acetate in Water.
- Mobile Phase B: Acetonitrile (MeOH can cause higher backpressure but better solubility).
- Gradient: 10% B to 90% B over 4 minutes.

Experimental Protocol: "Dilute-and-Shoot" for Urine

This protocol is designed for high-throughput urinary analysis, where Propofol Glucuronide concentrations are high (often >10 µg/mL).

Workflow Diagram



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Figure 2: Streamlined "Dilute-and-Shoot" workflow for urinary Propofol Glucuronide analysis.

Step-by-Step Methodology

- Preparation of Standards:
  - Dissolve Propofol-d17

    -D-Glucuronide in Methanol to create a 1 mg/mL stock solution. Store at -80°C.
  - Prepare a working IS solution at 1,000 ng/mL in water.
- Sample Processing:
  - Aliquot 50 µL of urine into a 1.5 mL microcentrifuge tube.
  - Add 50 µL of the Working IS Solution (Propofol-d17 Glucuronide).
  - Add 400 µL of Mobile Phase A (0.1% Acetic Acid).
  - Vortex for 30 seconds to ensure homogeneity.
- Clarification:
  - Centrifuge at 10,000 x g for 5 minutes at 4°C to pellet particulates.
  - Transfer 200 µL of the supernatant to an autosampler vial.
- Analysis:
  - Inject 5 µL onto the LC-MS/MS system using the transitions defined in Section 4.1.

Causality & Quality Control

- Why d17? Propofol contains 12 carbons. The natural abundance of

  creates an M+2 isotope peak that can interfere with low-mass IS (like d3 or d6). The +17 shift moves the IS mass completely out of the range of the analyte's isotopic envelope, preventing "cross-talk" and ensuring linear calibration curves (

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- Why ESI Negative? The glucuronide moiety is acidic. Negative mode yields

  ions with 10-50x higher sensitivity than positive mode for this specific conjugate.

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